

Triisopropyl Borate: A Comprehensive Technical Guide to its Synonyms, Properties, and Applications

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Compound of Interest

Compound Name: *Triisopropyl borate*

Cat. No.: *B046633*

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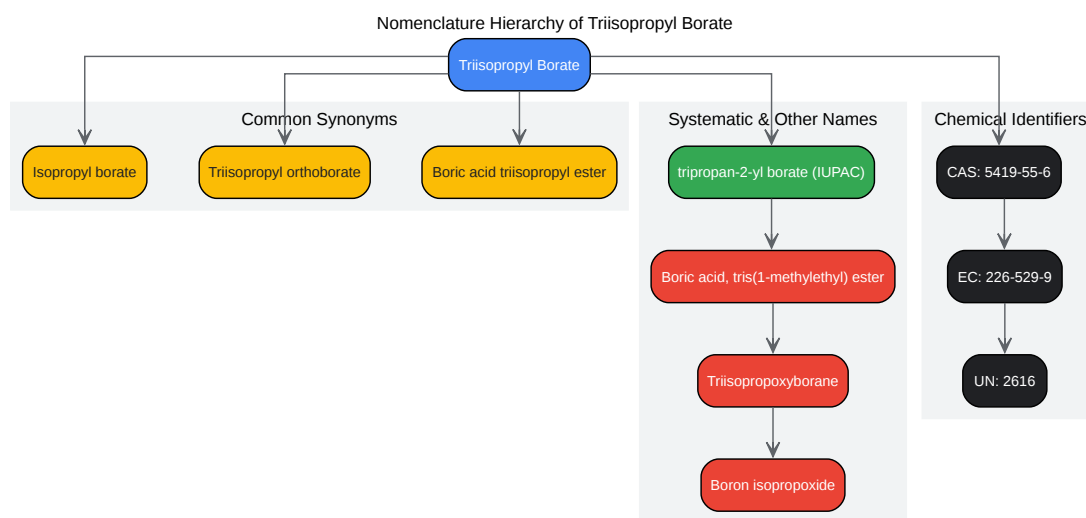
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **triisopropyl borate**, a versatile reagent in organic synthesis. It covers its various synonyms and alternative names, detailed physical and chemical properties, and key applications, with a focus on its role in catalysis and the formation of carbon-boron bonds. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Nomenclature and Identification

Triisopropyl borate is known by a variety of names in chemical literature and commerce. A clear understanding of these synonyms is crucial for accurate identification and sourcing. The systematic IUPAC name for this compound is tripropan-2-yl borate.^{[1][2]}

Below is a hierarchical representation of the various names and identifiers associated with **triisopropyl borate**.



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Caption: Hierarchy of names for **triisopropyl borate**.

Other less common synonyms and identifiers include: TIPB, Isop, Triisoproyl borate, BORON ISOPROPOXIDE, Triisopropyl borat, TRIISOPROPOXYBORANE, and Boric acid, (H₃BO₃), triisopropyl ester.[3]

Physicochemical Properties

Triisopropyl borate is a clear, colorless liquid.[3] It is highly flammable and sensitive to moisture. A summary of its key physical and chemical properties is presented in the table below

for easy reference and comparison.

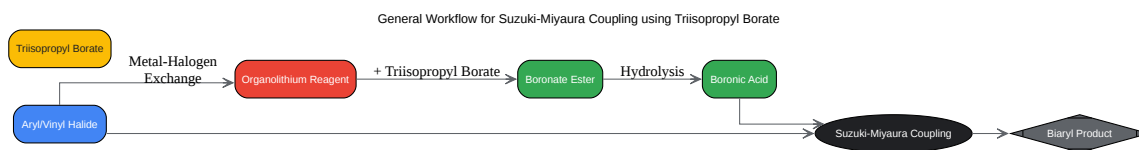
Property	Value	Reference
Molecular Formula	C ₉ H ₂₁ BO ₃	[3]
Molecular Weight	188.07 g/mol	[3][4]
CAS Number	5419-55-6	[1][3]
Boiling Point	139-141 °C (lit.)	[3][4]
Melting Point	-59 °C	
Density	0.815 g/mL at 25 °C (lit.)	[3][4]
Refractive Index (n _{20/D})	1.376 (lit.)	[3][4]
Vapor Pressure	8.6 mmHg	[1]
Flash Point	82 °F (28 °C)	[1]
Solubility	Miscible with ether, ethanol, isopropanol, and benzene. Insoluble in water.	[3][5]

Key Applications in Organic Synthesis

Triisopropyl borate is a versatile reagent with numerous applications in organic synthesis, primarily as a precursor to boronic acids and esters for Suzuki-Miyaura cross-coupling reactions and as a mild Lewis acid catalyst.

Precursor for Boronic Acids and Esters in Suzuki-Miyaura Coupling

One of the most significant applications of **triisopropyl borate** is in the synthesis of boronic acids and their derivatives, which are crucial partners in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds.[3][6] The general workflow involves the reaction of an organolithium or Grignard reagent with **triisopropyl borate** to form a boronate ester, which is then hydrolyzed to the corresponding boronic acid.



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Caption: Workflow for Suzuki-Miyaura coupling.

This protocol describes the preparation of 3-pyridylboronic acid from 3-bromopyridine using **triisopropyl borate**.

Materials:

- 3-Bromopyridine
- **Triisopropyl borate**
- n-Butyllithium (n-BuLi) in hexanes
- Toluene
- Tetrahydrofuran (THF)
- Dry ice/acetone bath
- Syringe pump

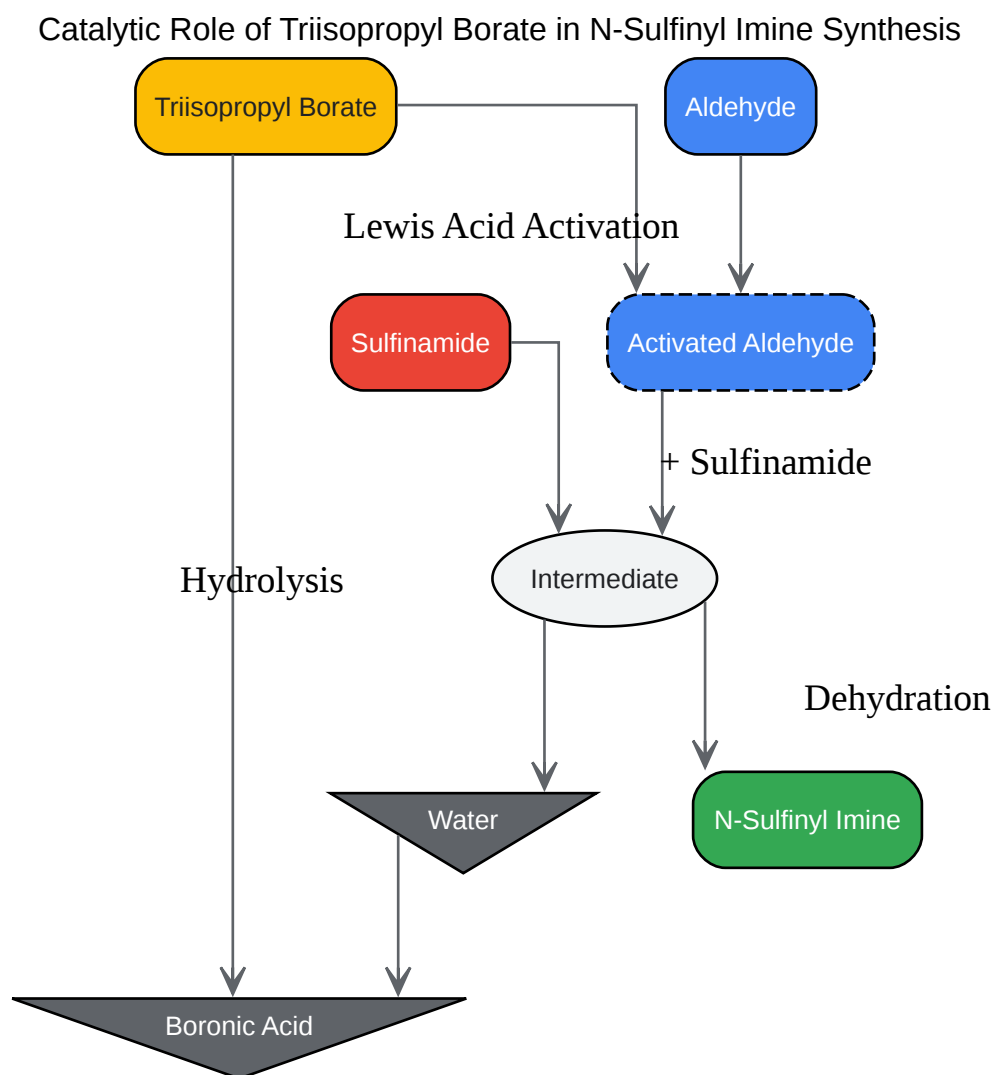
Procedure:

- A 1-L, 3-necked flask equipped with a temperature probe, overhead stirrer, and a nitrogen inlet is charged with toluene (320 mL), THF (80 mL), **triisopropyl borate** (55.4 mL, 240 mmol), and 3-bromopyridine (19.3 mL, 200 mmol).
- The mixture is cooled to -40 °C using a dry ice/acetone bath.
- n-Butyllithium solution (2.5 M in hexanes, 96 mL, 240 mmol) is added dropwise via a syringe pump over 1 hour, maintaining the temperature at -40 °C.
- The reaction mixture is stirred for an additional 30 minutes at -40 °C.
- The reaction is quenched by the slow addition of water.
- The product, 3-pyridylboronic acid, is isolated by adjusting the pH and performing extractions.

Lewis Acid Catalysis

Triisopropyl borate can function as a mild Lewis acid catalyst in various organic transformations, including esterifications and condensation reactions. Its electron-deficient boron center can activate carbonyl groups, facilitating nucleophilic attack.^[7]

Triisopropyl borate is an effective reagent for the condensation of aldehydes with sulfinamides to produce N-sulfinyl imines. In this reaction, it acts as both a Lewis acid to activate the aldehyde and a dehydrating agent to drive the reaction to completion. This method is applicable to a wide range of aldehydes, including sterically hindered ones.



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Caption: Role of **triisopropyl borate** in imine synthesis.

This protocol provides a general method for the synthesis of N-sulfinyl imines from aldehydes and tert-butanedisulfonamide using **triisopropyl borate**.

Materials:

- Aldehyde

- tert-Butanesulfinamide
- **Triisopropyl borate**
- Anhydrous solvent (e.g., THF or CH₂Cl₂)

Procedure:

- To a solution of the aldehyde (1.0 equiv) in an anhydrous solvent, add tert-butanesulfinamide (1.05 equiv).
- Add **triisopropyl borate** (1.5 equiv) to the mixture at room temperature.
- Stir the reaction mixture at room temperature or with gentle heating until the reaction is complete, as monitored by TLC or GC-MS.
- Upon completion, the reaction mixture is typically concentrated under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.

Safety and Handling

Triisopropyl borate is a highly flammable liquid and vapor.[8] It is also sensitive to moisture and will decompose upon contact with water.[3] It may cause toxic effects if inhaled or absorbed through the skin, and can cause irritation to the skin and eyes.[1] Therefore, it should be handled in a well-ventilated fume hood, and appropriate personal protective equipment, including gloves and safety glasses, should be worn. Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[8]

Conclusion

Triisopropyl borate is a valuable and versatile reagent in modern organic synthesis. Its numerous synonyms and alternative names necessitate careful identification through its CAS number. The comprehensive data on its physicochemical properties allows for its safe and effective use in various applications. Its primary utility lies in its role as a key precursor for boronic acids in Suzuki-Miyaura cross-coupling reactions and as a mild Lewis acid catalyst for a range of transformations, including the synthesis of N-sulfinyl imines. The detailed experimental protocols provided in this guide offer practical insights for laboratory applications,

making **triisopropyl borate** an indispensable tool for researchers and professionals in drug development and chemical synthesis.

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